

Egfr-IN-93 solubility issues and solutions for in vitro assays

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Technical Support Center: EGFR-IN-93

Important Notice: Our search for information regarding a compound specifically named "**EGFR-IN-93**" did not yield any relevant results within scientific literature or chemical supplier databases. The search results were consistently dominated by information pertaining to "eGFR," which stands for estimated Glomerular Filtration Rate, a clinical measure of kidney function.

It is crucial to ensure the correct identification of the compound in question. The accuracy of the name, including any hyphens or numbers, is critical for retrieving the correct data.

To proceed, please verify the exact name or provide an alternative identifier for your compound of interest, such as:

- CAS Number: A unique numerical identifier assigned to every chemical substance.
- SMILES String: A line notation for describing the structure of chemical species.
- Full Chemical Name: The systematic name of the compound.
- Supplier and Product Number: The vendor from whom the compound was purchased and its corresponding catalog number.







Once the correct compound is identified, we will be able to provide a comprehensive technical support guide addressing its solubility issues and solutions for in vitro assays as originally requested.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com